

An In-depth Technical Guide to Bis(4-methylphenyl) propanedioate

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Compound of Interest

Compound Name: *Bis(4-methylphenyl)
propanedioate*

Cat. No.: *B089134*

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Abstract

This technical guide provides a comprehensive overview of **Bis(4-methylphenyl) propanedioate**, also known as di-p-tolyl malonate. It details the chemical identity, properties, and a generalized synthesis protocol for this diaryl malonate. Due to the limited availability of specific experimental data for this compound, this guide also incorporates information from closely related malonate esters to provide a broader context for researchers, scientists, and drug development professionals. The document includes structured data tables for easy reference and a conceptual workflow for its synthesis, visualized using a Graphviz diagram.

Introduction

Malonic acid esters are a pivotal class of compounds in organic synthesis, serving as versatile precursors for a wide array of more complex molecules. Their utility stems from the reactivity of the central methylene group, which is flanked by two electron-withdrawing carbonyl groups. This structural motif facilitates a variety of chemical transformations, including alkylation, acylation, and condensation reactions. Diaryl malonates, such as **Bis(4-methylphenyl) propanedioate**, are a subclass of these esters with potential applications in materials science and as intermediates in the synthesis of pharmaceuticals and other bioactive molecules. This guide focuses on the chemical characteristics and synthesis of **Bis(4-methylphenyl) propanedioate**.

Chemical Identity and Properties

The compound with the common name **Bis(4-methylphenyl) propanedioate** is systematically a disubstituted ester of propanedioic acid (malonic acid).

IUPAC Name: **Bis(4-methylphenyl) propanedioate**

Synonyms:

- Di-p-tolyl malonate
- BIS-(4-METHYLPHENYL) MALONATE[1][2]

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	15014-23-0[1][2][3]
Molecular Formula	C ₁₇ H ₁₆ O ₄ [1][2]
DSSTox ID	DTXSID80483519[1]

Table 2: Physicochemical Properties

Property	Value
Molecular Weight	284.31 g/mol [1]
Exact Mass	284.105 g/mol [1]

Synthesis of Diaryl Malonates

While a specific, detailed experimental protocol for the synthesis of **Bis(4-methylphenyl) propanedioate** is not readily available in the reviewed literature, a general method can be inferred from standard esterification procedures and the synthesis of analogous diaryl and dialkyl malonates. The most common method for synthesizing such esters is the direct

esterification of malonic acid with the corresponding phenol, in this case, p-cresol (4-methylphenol).

Generalized Experimental Protocol: Fischer Esterification

This protocol describes a general procedure for the synthesis of diaryl malonates via Fischer esterification of malonic acid with a phenol.

Materials:

- Malonic acid
- p-Cresol (4-methylphenol)
- Strong acid catalyst (e.g., concentrated sulfuric acid, p-toluenesulfonic acid)
- Anhydrous toluene or a similar azeotroping solvent
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Organic solvent for extraction (e.g., diethyl ether, ethyl acetate)

Equipment:

- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle with a magnetic stirrer
- Separatory funnel

- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus, reflux condenser, and magnetic stirrer, combine malonic acid (1.0 equivalent), p-cresol (2.2 equivalents), and a catalytic amount of a strong acid catalyst (e.g., 0.05 equivalents of p-toluenesulfonic acid). Add a sufficient volume of anhydrous toluene to facilitate azeotropic removal of water.
- **Reaction:** Heat the mixture to reflux with vigorous stirring. The water formed during the esterification will be collected in the Dean-Stark trap. Monitor the reaction progress by observing the amount of water collected. The reaction is typically complete when no more water is evolved.
- **Workup:** Allow the reaction mixture to cool to room temperature. Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- **Extraction and Drying:** Extract the aqueous layers with an organic solvent such as ethyl acetate. Combine the organic layers and dry over anhydrous magnesium sulfate or sodium sulfate.
- **Purification:** Filter the drying agent and concentrate the organic phase using a rotary evaporator to yield the crude product. The crude **Bis(4-methylphenyl) propanedioate** can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) or by column chromatography on silica gel.

Potential Applications in Drug Development

Malonate esters are fundamental building blocks in the synthesis of a wide range of pharmaceuticals. They are key intermediates in the production of barbiturates, non-steroidal anti-inflammatory drugs (NSAIDs), and various other heterocyclic compounds of medicinal importance. The C-arylation of malonate esters is a powerful method for creating carbon-carbon bonds, leading to the synthesis of complex aryl-substituted molecules. While specific

applications for **Bis(4-methylphenyl) propanedioate** in drug development are not documented, its structure suggests it could serve as a precursor to compounds with potential biological activity.

Visualizations

Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of **Bis(4-methylphenyl) propanedioate**.

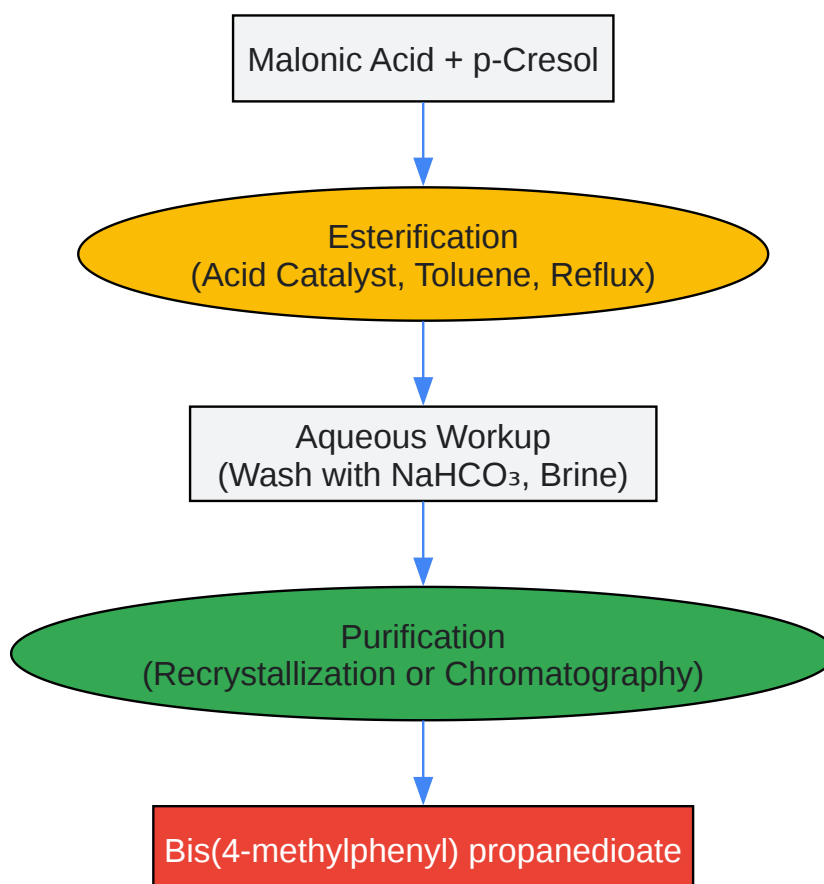


Figure 1: Generalized Synthesis Workflow for Bis(4-methylphenyl) propanedioate

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Caption: A flowchart of the key stages in the synthesis of **Bis(4-methylphenyl) propanedioate**.

Conclusion

Bis(4-methylphenyl) propanedioate is a diaryl malonate with potential applications as a chemical intermediate. This guide has provided its IUPAC name, chemical identifiers, and a generalized synthesis protocol based on established esterification methods. While specific experimental data and applications for this compound are limited in the public domain, the information provided herein, contextualized with data from related malonate esters, offers a valuable resource for researchers in organic synthesis and drug discovery. Further research into the properties and applications of this and other diaryl malonates is warranted to explore their full potential.

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